

Preparation of DL-TBOA Stock Solutions for Cellular and In Vivo Experiments

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Compound of Interest

Compound Name: DL-Tboa

Cat. No.: B1239409

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Introduction

DL-threo- β -Benzyloxyaspartic acid (**DL-TBOA**) is a potent and selective competitive, non-transportable blocker of excitatory amino acid transporters (EAATs).^{[1][2]} It is a valuable pharmacological tool for studying the roles of glutamate transporters in normal physiological processes and in pathological conditions. This application note provides detailed protocols for the preparation of **DL-TBOA** stock solutions for use in a variety of research applications.

Chemical Properties

Property	Value	Reference
Molecular Weight	239.23 g/mol	[3]
CAS Number	205309-81-5	[3]
Appearance	White solid	[3]
Purity	>98%	[1]

Solubility Data

DL-TBOA exhibits different solubility in common laboratory solvents. The choice of solvent will depend on the experimental requirements and the desired stock concentration.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Special Instructions
DMSO	100 mM	23.92 mg/mL	Gentle warming or sonication may be required. [1] [3] Use of newly opened, hygroscopic DMSO is recommended. [4]
Water	5 mM	1.2 mg/mL	Gentle warming and sonication are necessary. [1] [4] If using water, filter-sterilize the solution before use. [4]

Experimental Protocols

Preparation of a 100 mM DL-TBOA Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for dilution in most cell culture media and buffers.

Materials:

- DL-TBOA powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator

Procedure:

- **Weighing:** Accurately weigh the desired amount of **DL-TBOA** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 23.92 mg of **DL-TBOA**.
- **Solvent Addition:** Add the appropriate volume of sterile DMSO to the tube. For a 100 mM solution, add 1 mL of DMSO for every 23.92 mg of **DL-TBOA**.
- **Dissolution:** Vortex the mixture thoroughly. If the **DL-TBOA** does not fully dissolve, gentle warming in a 37°C water bath for 10 minutes and/or brief sonication can be applied to aid dissolution.^[3] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[4]
- **Storage:** Store the aliquots at -20°C or -80°C. Stored properly, the DMSO stock solution is stable for several months to up to two years.^{[3][4]}

Preparation of a 5 mM DL-TBOA Stock Solution in Water

This protocol is for applications where DMSO may interfere with the experimental system.

Materials:

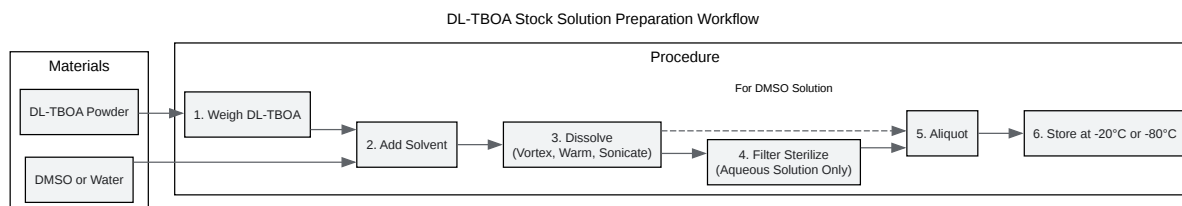
- **DL-TBOA** powder
- Sterile, deionized, or distilled water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator
- Sterile 0.22 µm syringe filter

Procedure:

- **Weighing:** Weigh the desired amount of **DL-TBOA** powder in a sterile tube. To prepare 1 mL of a 5 mM stock solution, weigh out 1.2 mg of **DL-TBOA**.
- **Solvent Addition:** Add the appropriate volume of sterile water. For a 5 mM solution, add 1 mL of water for every 1.2 mg of **DL-TBOA**.
- **Dissolution:** Vortex the mixture. Gentle warming (up to 60°C) and sonication are typically required to fully dissolve **DL-TBOA** in water.^[4]
- **Sterilization:** Once fully dissolved, filter the solution through a sterile 0.22 µm syringe filter into a new sterile tube.^[4] This is a critical step to ensure the sterility of the aqueous stock solution.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into single-use volumes.
- **Storage:** Store the aqueous stock solutions at -20°C. It is recommended to use these solutions on the same day they are prepared; if storage is necessary, they can be kept at -20°C for up to one month.^[1]

Signaling Pathways and Experimental Workflow

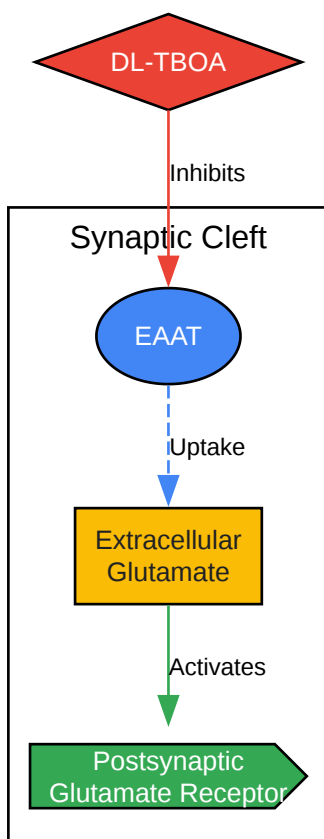
DL-TBOA acts by inhibiting Excitatory Amino Acid Transporters (EAATs), which are responsible for the reuptake of glutamate from the synaptic cleft. By blocking these transporters, **DL-TBOA** increases the extracellular concentration of glutamate, leading to prolonged activation of glutamate receptors.



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Caption: Workflow for preparing **DL-TBOA** stock solutions.

DL-TBOA Mechanism of Action

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Caption: Simplified mechanism of action of **DL-TBOA**.

Conclusion

Proper preparation and storage of **DL-TBOA** stock solutions are crucial for obtaining reliable and reproducible experimental results. The choice of solvent should be carefully considered based on the experimental design. For most in vitro applications, a 100 mM stock in DMSO is convenient, while for experiments sensitive to DMSO, a freshly prepared and filtered aqueous solution is recommended. Adherence to these protocols will ensure the stability and efficacy of **DL-TBOA** in your research.

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